

An In-depth Technical Guide to N-(4-Chloro-2-methylphenyl)acetamide

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Compound of Interest

Compound Name: *N-(4-Chloro-2-methylphenyl)acetamide*

CAS No.: 5202-86-8

Cat. No.: B1266253

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This technical guide provides a comprehensive overview of **N-(4-Chloro-2-methylphenyl)acetamide**, a substituted aromatic amide of interest to researchers and professionals in drug development and chemical synthesis. This document delves into its chemical identity, physicochemical properties, synthesis, potential applications, and safety protocols, offering a valuable resource for its scientific exploration.

Chemical Identity and Nomenclature

N-(4-Chloro-2-methylphenyl)acetamide is a chlorinated and methylated derivative of acetanilide. Its precise chemical structure is foundational to its reactivity and potential biological activity.

IUPAC Name: **N-(4-chloro-2-methylphenyl)acetamide**[\[1\]](#)

Synonyms: A variety of synonyms are used in literature and commercial listings, which include:

- 4-Chloro-2-methylacetanilide[\[1\]](#)

- 4'-Chloro-2'-methylanilide[2]
- Acetamide, N-(4-chloro-2-methylphenyl)-[1]
- 2-Acetamido-5-chlorotoluene

CAS Number: 5202-86-8[1]

Molecular Structure:

Caption: Chemical structure of **N-(4-Chloro-2-methylphenyl)acetamide**.

Physicochemical Properties

A thorough understanding of the physicochemical properties of a compound is paramount for its application in research and development, influencing factors from reaction kinetics to bioavailability.

Property	Value	Source
Molecular Formula	C ₉ H ₁₀ ClNO	[1]
Molecular Weight	183.63 g/mol	[1]
Appearance	White solid	[3]
Melting Point	139 - 140 °C (282.2 - 284 °F)	[3]
Boiling Point	375.18 °C (estimated)	
Solubility	Expected to have low solubility in water and higher solubility in organic solvents like ethanol and DMSO.	[4]

Spectroscopic Data

Spectroscopic analysis is critical for the unambiguous identification and characterization of a chemical compound. While a comprehensive public database of spectra for **N-(4-Chloro-2-**

methylphenyl)acetamide is not readily available, the expected spectral features can be predicted based on its structure and data from analogous compounds.

- ^1H NMR: The proton NMR spectrum is expected to show distinct signals for the aromatic protons, the methyl group protons on the phenyl ring, the acetyl methyl protons, and the amide proton. The aromatic protons will likely appear as a set of multiplets in the aromatic region (δ 7.0-8.0 ppm). The two methyl groups will each exhibit a singlet, with the acetyl methyl protons appearing further downfield than the aromatic methyl protons. The amide proton will present as a broad singlet, with its chemical shift being solvent-dependent.
- ^{13}C NMR: The carbon NMR spectrum will display nine distinct signals corresponding to the nine carbon atoms in the molecule. This includes signals for the carbonyl carbon of the amide group (around 168-170 ppm), the aromatic carbons (in the 110-140 ppm range), and the two methyl carbons (typically below 30 ppm).
- Mass Spectrometry: The mass spectrum should show a molecular ion peak (M^+) corresponding to the molecular weight of the compound. Due to the presence of a chlorine atom, an $\text{M}+2$ peak with an intensity of approximately one-third of the M^+ peak is expected, which is characteristic of the isotopic abundance of ^{35}Cl and ^{37}Cl .

Synthesis Protocol

N-Arylacetamides are commonly synthesized through the acylation of the corresponding aniline derivative. The following protocol is a generalized yet detailed procedure for the synthesis of **N-(4-Chloro-2-methylphenyl)acetamide** from 4-chloro-2-methylaniline.

Reaction Scheme:

Caption: General workflow for the synthesis of **N-(4-Chloro-2-methylphenyl)acetamide**.

Experimental Procedure:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, dissolve 4-chloro-2-methylaniline (1 equivalent) in a suitable anhydrous solvent such as dichloromethane or tetrahydrofuran. Add a base, for instance, pyridine or triethylamine (1.1 equivalents), to the solution.

- **Acylation:** Cool the reaction mixture in an ice bath. Add acetyl chloride or acetic anhydride (1.1 equivalents) dropwise to the stirred solution via the dropping funnel. The addition should be slow to control the exothermic reaction.
- **Reaction Monitoring:** After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up:** Once the reaction is complete, quench the reaction by adding water. If dichloromethane is used as the solvent, separate the organic layer. Wash the organic layer sequentially with dilute hydrochloric acid (to remove excess base), saturated sodium bicarbonate solution (to neutralize any remaining acid), and brine.
- **Isolation and Purification:** Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product. The crude **N-(4-Chloro-2-methylphenyl)acetamide** can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water) or by column chromatography on silica gel.

Causality in Experimental Choices:

- The use of an anhydrous solvent is crucial to prevent the hydrolysis of the highly reactive acylating agent (acetyl chloride or acetic anhydride).
- The inclusion of a base is necessary to neutralize the hydrochloric acid or acetic acid byproduct of the reaction, which would otherwise protonate the starting aniline and inhibit the reaction.
- The dropwise addition of the acylating agent at a low temperature helps to manage the exothermicity of the reaction and prevent the formation of side products.
- The aqueous work-up steps are essential for removing unreacted starting materials, byproducts, and the base, leading to a purer crude product before the final purification step.

Applications and Research Interest

N-arylamides are a class of compounds with diverse biological activities and are frequently utilized as key intermediates in the synthesis of more complex molecules.

- **Pharmaceutical Intermediate:** Substituted acetanilides are precursors in the synthesis of various pharmaceuticals. The specific combination of chloro and methyl substituents on the phenyl ring of **N-(4-Chloro-2-methylphenyl)acetamide** makes it a potential building block for the development of novel therapeutic agents.
- **Agrochemical Intermediate:** Similar to their role in pharmaceuticals, these compounds can serve as intermediates in the synthesis of herbicides, fungicides, and insecticides. The structural features of **N-(4-Chloro-2-methylphenyl)acetamide** may be incorporated to modulate the biological activity and selectivity of agrochemicals.
- **Research Chemical:** This compound is valuable in medicinal chemistry and chemical biology as a scaffold for the synthesis of compound libraries for screening against various biological targets. Studies on related N-aryl-2-chloroacetamides have explored their potential antimicrobial and antioxidant activities.

Safety and Handling

As with any chemical compound, proper safety precautions must be observed when handling **N-(4-Chloro-2-methylphenyl)acetamide**. The following information is based on available safety data sheets for this and structurally related compounds.

Hazard Identification:

- Harmful if swallowed.
- Causes skin irritation.
- May cause an allergic skin reaction.
- Causes serious eye irritation.
- May cause respiratory irritation.

Recommended Handling Procedures:

- **Personal Protective Equipment (PPE):** Wear appropriate protective gloves, clothing, and eye/face protection. A lab coat, safety glasses with side shields, and nitrile gloves are recommended as a minimum.
- **Ventilation:** Handle in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust.
- **Hygiene:** Wash hands thoroughly after handling. Do not eat, drink, or smoke when using this product.

First Aid Measures:

- **If Swallowed:** Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.
- **If on Skin:** Wash with plenty of soap and water. If skin irritation or rash occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.
- **If in Eyes:** Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
- **If Inhaled:** Remove the victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.

Storage and Disposal:

- **Storage:** Store in a well-ventilated place. Keep the container tightly closed. Store locked up.
- **Disposal:** Dispose of contents/container to an approved waste disposal plant in accordance with local, regional, and national regulations.

References

- PubChem. (n.d.). **N-(4-Chloro-2-methylphenyl)acetamide**. Retrieved from [\[Link\]](#)
- Momin, Y. H., Desai, S. P., & Chavan, P. A. (2025). Design and Synthesis of N-Phenyl-2-(Phenyl-Amino) Acetamide Derivatives as FVIIA Inhibitors for Effective Anticoagulant Activity.
- Abdel-Latif, E., Fahad, M. M., El-Demerdash, A., & Ismail, M. A. (2020). Synthesis and biological evaluation of some heterocyclic scaffolds based on the multifunctional N-(4-

acetylphenyl)-2-chloroacetamide. Journal of Heterocyclic Chemistry, 57(8), 3071–3081.

- PubChem. (n.d.). 4-Chloro-2-methylacetanilide. Retrieved from [\[Link\]](#)
- Solubility of Things. (n.d.). 2-chloro-N-(4-ethoxyphenyl)acetamide. Retrieved from [\[Link\]](#)

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Sources

- 1. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 2. 2-Chloro-N-(4-methylphenyl)acetamide | C₉H₁₀ClNO | CID 27967 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. N-(4-Chlorophenyl)acetamide | C₈H₈ClNO | CID 10871 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. CAS 1131-01-7: 2-Chloro-N-(2,6-dimethylphenyl)acetamide [[cymitquimica.com](https://www.cymitquimica.com)]
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